

Testosterone Suppression Data for Ozarelix

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Compound Focus: Ozarelix

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The table below summarizes the key efficacy data from a Phase 2 clinical trial of **Ozarelix** in men with hormone-dependent prostate cancer [1].

Peptide Drug	Dosage Regimen	Testosterone Suppression Level	Duration of Suppression	Tumor Response (PSA reduction)
Ozarelix	130 mg per cycle, intramuscularly	Suppression to castration levels (< 0.5 ng/mL) [1]	Remained suppressed until at least day 85 [1]	97% of patients (achieved ≥50% PSA reduction) [1]

GnRH Antagonists vs. Agonists Mechanism

Ozarelix is a fourth-generation **Gonadotropin-Releasing Hormone (GnRH) antagonist** [2] [1]. The following diagram illustrates the key mechanistic difference between GnRH antagonists and the older GnRH agonists, which explains the clinical benefit of avoiding a "testosterone flare."

Experimental Protocol from Clinical Trial

The data in the table was generated by the following clinical trial design [1]:

- Trial Design:** Open-label Phase 2 trial.
- Patient Group:** Men with hormone-dependent prostate cancer.

- **Intervention:** **Ozarelis** was administered **intramuscularly** at 65, 100, or 130 mg doses, repeated for **3 cycles of 28 days**.
- **Primary Endpoint:** The most tolerable dosage that ensured continuous suppression of testosterone to **castration levels (< 0.5 ng/mL)** over a three-month period.
- **Key Secondary Endpoint:** Tumor response, measured by a **≥50% reduction in serum Prostate-Specific Antigen (PSA)** levels from baseline.

Interpretation and Context

- **Clinical Significance:** Achieving and maintaining testosterone at castration levels is a primary goal of androgen deprivation therapy (ADT) for advanced prostate cancer [3].
- **Advantage of Antagonists:** The data suggests **Ozarelis** achieves suppression **without an initial testosterone surge**, a drawback of GnRH agonists that can temporarily worsen disease symptoms [3]. Another trial listed avoidance of this "testosterone surge" as a secondary outcome when comparing **Ozarelis** to a GnRH agonist [4].

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References

1. Spectrum Pharmaceuticals, Inc. Announces Phase 2 Data For Ozarelis ... [biospace.com]
2. Ozarelis, a fourth generation GnRH antagonist, induces ... [pubmed.ncbi.nlm.nih.gov]
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